

Application Notes and Protocols: N-methyl Leukotriene C4

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Compound of Interest

Compound Name: *N-methyl Leukotriene C4*

Cat. No.: B10752222

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Introduction

N-methyl Leukotriene C4 (N-methyl LTC4) is a synthetic and metabolically stable analog of Leukotriene C4 (LTC4).^{[1][2]} LTC4 is a potent inflammatory mediator, belonging to the cysteinyl leukotriene family, which is involved in the pathophysiology of asthma and other allergic and hypersensitivity reactions.^{[2][3]} Unlike its endogenous counterpart, N-methyl LTC4 is resistant to metabolism into Leukotriene D4 (LTD4) and Leukotriene E4 (LTE4), making it a valuable tool for studying the specific roles of the cysteinyl leukotriene receptors.^{[1][2]} N-methyl LTC4 acts as a potent and selective agonist for the Cysteinyl Leukotriene Receptor 2 (CysLT2R), with significantly lower affinity for the CysLT1 receptor.^{[1][2][3]} This selectivity allows for the specific investigation of CysLT2R-mediated signaling and its physiological consequences.

These application notes provide detailed guidelines for the proper storage, handling, and use of N-methyl LTC4 in common experimental settings.

Physicochemical and Storage Data

Proper storage and handling are critical to maintain the integrity and activity of **N-methyl Leukotriene C4**. The following tables summarize the key physicochemical properties and recommended storage conditions.

Table 1: Physicochemical Properties of **N-methyl Leukotriene C4**

Property	Value	Reference
CAS Number	131391-65-6	[1][4]
Molecular Formula	C ₃₁ H ₄₉ N ₃ O ₉ S	[1][4]
Molecular Weight	639.8 g/mol	[1][4]
Purity	≥97%	[1]
Formulation	Typically supplied as a solution in ethanol	[1][2]
λ _{max}	282 nm	[1][2]

Table 2: Recommended Storage and Stability

Condition	Recommendation	Reference
Storage Temperature		
As Supplied (in Ethanol)	-80°C	[1]
In Solvent	-80°C for up to 1 year	[5]
Powder Form	-20°C for up to 3 years	[5]
Shipping	Shipped on dry ice	[1]
Stability	≥ 1 year at -80°C	[1]

Table 3: Solubility Data

Solvent	Solubility	Reference
Dimethylformamide (DMF)	50 mg/mL	[1][2]
Dimethyl sulfoxide (DMSO)	50 mg/mL	[1][2]
Ethanol	1 mg/mL	[1][2]
Ethanol:H ₂ O (95:5)	2 mg/mL	[1][2]
PBS (pH 7.2)	100 µg/mL	[1][2]

Safety and Handling Precautions

N-methyl Leukotriene C4 should be handled with care in a laboratory setting.

- Personal Protective Equipment (PPE): Wear appropriate PPE, including gloves, a lab coat, and eye protection.[6]
- Ventilation: Handle in a well-ventilated area or a chemical fume hood.[6]
- Fire Hazard: The compound is often supplied in ethanol, which is a highly flammable liquid. Keep away from heat, sparks, and open flames.[6]
- First Aid:
 - In case of eye contact: Rinse cautiously with water for several minutes.[6]
 - In case of skin contact: Remove contaminated clothing and rinse skin with water.[6]
 - If inhaled: Move to fresh air.
 - If ingested: Wash out mouth with water. Do not induce vomiting.
- Disposal: Dispose of waste in accordance with local, state, and federal regulations.

Experimental Protocols

Protocol 1: Preparation of N-methyl Leukotriene C4 Stock and Working Solutions

This protocol describes the preparation of stock and working solutions of N-methyl LTC4 from a solution in ethanol.

Materials:

- **N-methyl Leukotriene C4** in ethanol
- Anhydrous ethanol
- Dimethyl sulfoxide (DMSO)
- Phosphate-buffered saline (PBS), pH 7.2
- Sterile, amber, or foil-wrapped microcentrifuge tubes
- Calibrated pipettes

Procedure:

- **Equilibration:** Before opening, allow the vial of N-methyl LTC4 to warm to room temperature for at least 15-20 minutes to prevent condensation.
- **Solvent Evaporation (Optional):** If a solvent other than ethanol is required for the stock solution, the supplied ethanol can be evaporated under a gentle stream of nitrogen.
- **Preparation of Stock Solution:**
 - **Ethanol Stock:** The product is often supplied in ethanol. If a different concentration is needed, dilute with anhydrous ethanol.
 - **DMSO/DMF Stock:** After evaporating the ethanol, add the desired volume of DMSO or DMF to the vial to achieve a high concentration stock solution (e.g., 10 mg/mL). Mix thoroughly by vortexing.

- **Storage of Stock Solution:** Store the stock solution in tightly sealed, light-protected (amber or foil-wrapped) vials at -80°C.
- **Preparation of Working Solutions:**
 - On the day of the experiment, thaw the stock solution at room temperature.
 - Prepare serial dilutions of the stock solution in the appropriate assay buffer (e.g., PBS or cell culture medium).
 - Note: Due to the limited solubility in aqueous solutions, ensure that the final concentration of the organic solvent (e.g., DMSO) in the assay is low (typically <0.1%) to avoid solvent effects on the cells or assay.

Protocol 2: In Vitro CysLT2 Receptor Activation Assay (Calcium Mobilization)

This protocol provides a general method for assessing CysLT2 receptor activation by measuring intracellular calcium mobilization in a cell line expressing the receptor.

Materials:

- HEK293 cells stably expressing human CysLT2R (or other suitable cell line)
- Cell culture medium (e.g., DMEM with 10% FBS)
- Fura-2 AM or other calcium-sensitive fluorescent dye
- Hanks' Balanced Salt Solution (HBSS) or other suitable assay buffer
- **N-methyl Leukotriene C4** working solutions
- Fluorescence plate reader or microscope capable of measuring intracellular calcium concentrations

Procedure:

- Cell Culture: Culture the CysLT2R-expressing cells in appropriate medium until they reach 80-90% confluency.
- Cell Plating: Seed the cells into a 96-well black, clear-bottom plate at a suitable density and allow them to adhere overnight.
- Dye Loading:
 - Prepare a loading solution of Fura-2 AM in HBSS.
 - Wash the cells once with HBSS.
 - Add the Fura-2 AM loading solution to each well and incubate for 30-60 minutes at 37°C in the dark.
- Cell Washing: Wash the cells twice with HBSS to remove extracellular dye.
- Baseline Measurement: Measure the baseline fluorescence for a short period before adding the agonist.
- Agonist Addition: Add varying concentrations of N-methyl LTC4 working solutions to the wells.
- Signal Detection: Immediately begin measuring the fluorescence signal over time. An increase in the fluorescence ratio (e.g., 340/380 nm for Fura-2) indicates an increase in intracellular calcium.
- Data Analysis:
 - Calculate the change in fluorescence from baseline for each concentration.
 - Plot the dose-response curve and determine the EC₅₀ value for N-methyl LTC4.

Protocol 3: In Vivo Vascular Permeability (Miles) Assay

This protocol describes a method to assess the ability of N-methyl LTC4 to induce vascular leakage in a mouse model.

Materials:

- 8-12 week old mice
- **N-methyl Leukotriene C4** working solutions in sterile saline
- Evans Blue dye solution (0.5% in sterile PBS)
- Anesthetic (e.g., isoflurane)
- Formamide
- Spectrophotometer

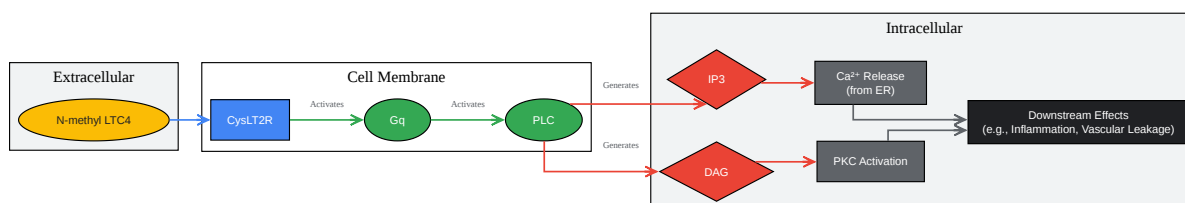
Procedure:

- Animal Preparation: Anesthetize the mice.
- Evans Blue Injection: Inject 200 μ L of 0.5% Evans Blue solution intravenously via the tail vein.^[7]
- N-methyl LTC₄ Administration: After a short circulation time for the dye (e.g., 10 minutes), inject different doses of N-methyl LTC₄ (e.g., intradermally into the shaved back skin or intravenously). A vehicle control (saline) should also be injected.
- Incubation: Allow the N-methyl LTC₄ to take effect for a defined period (e.g., 30 minutes).
- Euthanasia and Tissue Collection: Euthanize the mice and collect the tissues of interest (e.g., skin from the injection site, lungs).
- Dye Extraction:
 - Weigh the tissue samples.
 - Incubate the tissue in formamide overnight at 55-60°C to extract the Evans Blue dye.
- Quantification:
 - Centrifuge the formamide extracts to pellet any tissue debris.

- Measure the absorbance of the supernatant at 620 nm.[7]
- Data Analysis:
 - Calculate the amount of Evans Blue per gram of tissue.
 - Compare the dye extravasation in the N-methyl LTC₄-treated groups to the vehicle control group to determine the extent of vascular leakage.

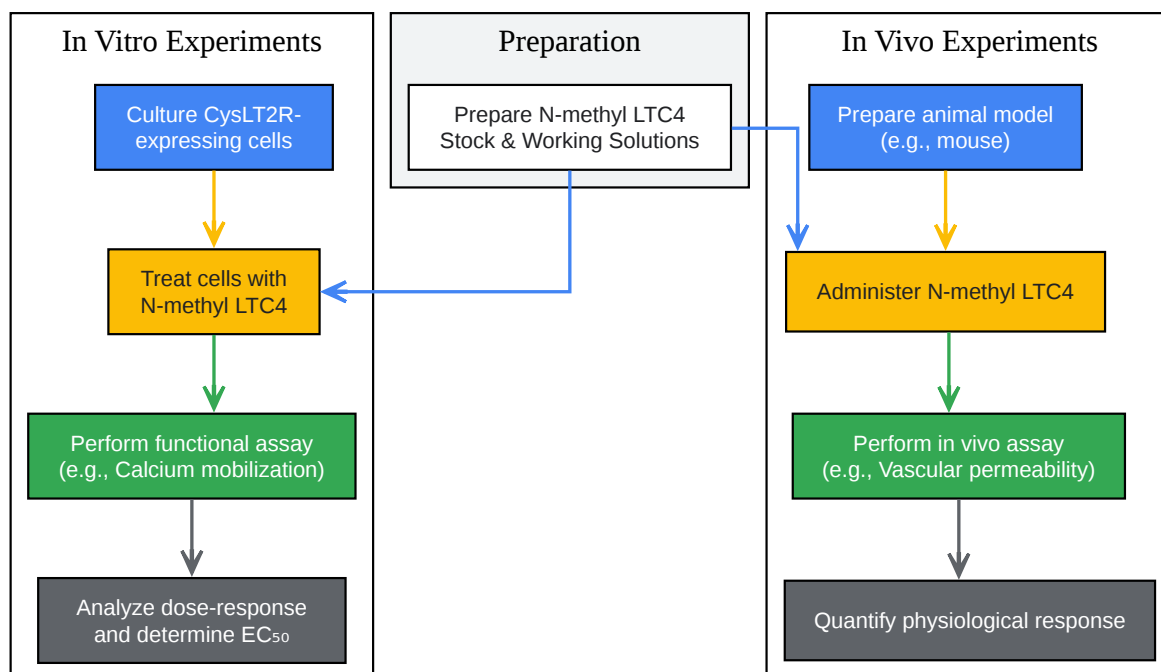
Signaling Pathways and Workflows

The following diagrams illustrate the CysLT₂R signaling pathway and a typical experimental workflow for studying N-methyl LTC₄.



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Caption: CysLT₂R Signaling Pathway.



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Caption: Experimental Workflow.

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